

4-n-Propylthiophenol: A Comprehensive Health and Safety Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 4-n-Propylthiophenol

Cat. No.: B7724607

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the health and safety information currently available for **4-n-Propylthiophenol** (CAS No. 4527-44-0). Due to a notable scarcity of toxicological data specific to this compound, this document also draws upon information from related aryl thiols, such as thiophenol, to infer potential hazards and provide guidance on safe handling practices. All data derived from surrogate compounds are clearly indicated. This guide is intended to support risk assessments and the implementation of appropriate safety protocols in a laboratory setting.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **4-n-Propylthiophenol** is provided below. A significant portion of quantitative data for this specific compound is not readily available in the public domain; therefore, some data for the related compound 4-propylphenol is included for comparative purposes and should be interpreted with caution.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₂ S	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	152.26 g/mol	--INVALID-LINK--, --INVALID-LINK--
CAS Number	4527-44-0	--INVALID-LINK--, --INVALID-LINK--
Appearance	Colorless to pale yellow liquid	--INVALID-LINK--
Solubility	Limited in water; Soluble in organic solvents	--INVALID-LINK--, --INVALID-LINK--
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	
Vapor Pressure	Data not available	
Flash Point	Data not available	

Note: The following data is for 4-propylphenol (CAS 645-56-7) and is provided for reference only.

Property (4-propylphenol)	Value	Source(s)
Boiling Point	232.00 to 233.00 °C @ 760.00 mm Hg	--INVALID-LINK--
Melting Point	21 - 22 °C	--INVALID-LINK--
Density	0.980-0.986 g/cm ³	--INVALID-LINK--

Hazard Identification and Classification

Specific GHS classification for **4-n-Propylthiophenol** is not consistently reported across all sources. However, based on the known hazards of thiophenols, it should be handled as a

hazardous substance. The primary hazards associated with thiophenols include:

- **Toxicity:** Thiols can be toxic if swallowed, in contact with skin, or if inhaled.
- **Irritation:** Can cause skin and eye irritation.
- **Stench:** Possesses a strong, unpleasant odor.

It is crucial to handle **4-n-Propylthiophenol** with appropriate engineering controls and personal protective equipment to minimize exposure.

Toxicological Information

Detailed toxicological studies on **4-n-Propylthiophenol** are not available in the reviewed literature. The following information is based on studies of thiophenol and other related aromatic thiols and should be considered as indicative of potential hazards.

Acute Toxicity

No specific LD50 (lethal dose, 50%) values for **4-n-Propylthiophenol** were found. For the parent compound, thiophenol, acute toxicity is high. The toxic effects are characterized by central nervous system stimulation followed by depression, potentially leading to coma and death at high doses.

Skin and Eye Irritation

While no specific skin or eye irritation data for **4-n-Propylthiophenol** is available, thiophenols are generally considered to be skin and eye irritants. Direct contact should be avoided.

Genotoxicity, Carcinogenicity, and Reproductive Toxicity

There is no data available to assess the genotoxic, carcinogenic, or reproductive toxicity of **4-n-Propylthiophenol**.

Experimental Protocols

Due to the lack of specific toxicological studies on **4-n-Propylthiophenol**, detailed experimental protocols for this compound cannot be provided. However, this section outlines

the general methodologies for key toxicological assays that would be employed to assess the safety of a substance like **4-n-Propylthiophenol**.

Acute Oral Toxicity (OECD 423)

- Objective: To determine the acute oral toxicity of a substance.
- Animal Model: Typically rats or mice.
- Procedure:
 - Animals are fasted prior to dosing.
 - A single dose of the substance is administered by gavage.
 - A stepwise procedure is used with a limited number of animals at each step. The outcome of each step determines the dose for the next.
 - Animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.
 - The LD50 value is estimated based on the results.

Skin Irritation/Corrosion (OECD 404)

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.
- Animal Model: Typically albino rabbits.
- Procedure:
 - A small area of the animal's skin is shaved.
 - A measured amount of the test substance is applied to the skin under a gauze patch.
 - The patch is left in place for a specified duration (e.g., 4 hours).
 - After removal, the skin is observed for signs of erythema (redness) and edema (swelling) at various time points.

- The severity of the reactions is scored to determine the irritation potential.

Eye Irritation/Corrosion (OECD 405)

- Objective: To determine the potential of a substance to cause eye irritation or corrosion.
- Animal Model: Typically albino rabbits.
- Procedure:
 - A single drop of the liquid substance or a measured amount of the solid substance is instilled into one eye of the rabbit. The other eye serves as a control.
 - The eyes are observed for a set period, and the cornea, iris, and conjunctiva are examined for signs of damage.
 - The severity of the reactions is scored to classify the substance's irritation potential.

Handling and Safety Precautions

Given the potential hazards associated with thiophenols, the following handling and safety precautions are recommended for **4-n-Propylthiophenol**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.
- Due to the susceptibility of thiols to oxidation, storage under an inert atmosphere (e.g., argon or nitrogen) is recommended.

Visualizations

Experimental Workflow: Safe Handling of 4-n-Propylthiophenol

The following diagram outlines a general workflow for the safe handling of **4-n-Propylthiophenol** in a laboratory setting.

Caption: General workflow for the safe handling of **4-n-Propylthiophenol**.

Signaling Pathway: Potential Mechanism of Thiophenol-Induced Oxidative Stress

The toxicity of thiophenols is thought to involve the induction of oxidative stress. The following diagram illustrates a potential signaling pathway for this process.

Caption: Potential mechanism of oxidative stress induced by thiophenols.

Conclusion

While specific health and safety data for **4-n-Propylthiophenol** is limited, the information available for the broader class of thiophenols indicates that this compound should be handled with caution. Researchers, scientists, and drug development professionals must use appropriate engineering controls and personal protective equipment to minimize exposure. Further toxicological studies are necessary to fully characterize the hazard profile of **4-n-Propylthiophenol**. In the absence of such data, a conservative approach to safety is strongly recommended.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com